Application Note: Synthesis Protocol for N-(4-Aminophenyl)-4-(isopentyloxy)benzamide

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Compound of Interest

Compound Name:	*N-(4-Aminophenyl)-4-(isopentyloxy)benzamide*
CAS No.:	*1020054-04-9*
Cat. No.:	*B1385138*

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Introduction and Strategic Overview

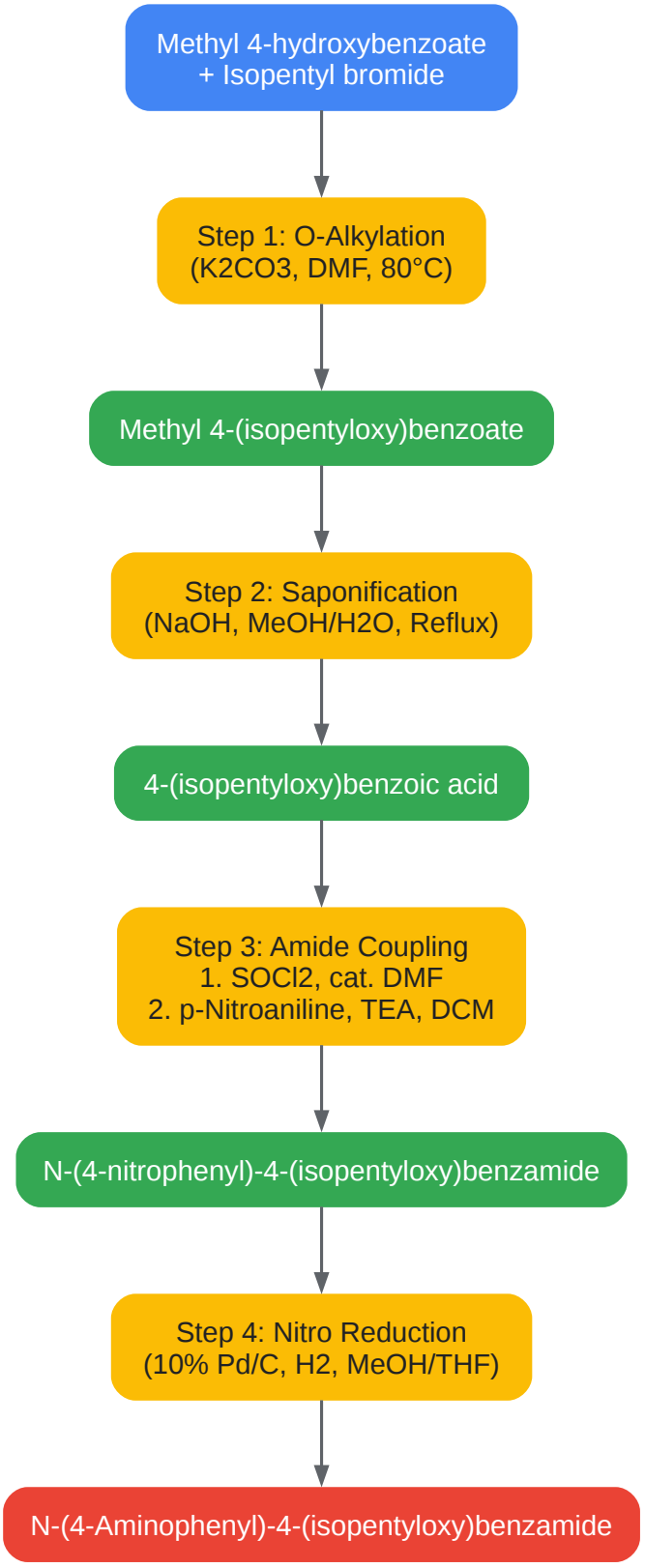
N-(4-Aminophenyl)-4-(isopentyloxy)benzamide is a critical intermediate and structural motif frequently utilized in the development of epigenetic modulators, particularly DNA methyltransferase (DNMT) inhibitors (such as SGI-1027 analogues) and Histone Deacetylase (HDAC) inhibitors[1].

From a synthetic perspective, the primary challenge in constructing this molecule lies in the selective mono-acylation of a diamine. Direct coupling of 4-(isopentyloxy)benzoic acid with p-phenylenediamine inevitably yields a statistical mixture of mono- and bis-acylated byproducts, severely compromising yield and complicating chromatographic purification.

The Expert Solution: To enforce absolute chemoselectivity, this protocol utilizes p-nitroaniline as a "masked" amine[1]. The electron-withdrawing nitro group prevents bis-acylation during the amide coupling phase. A subsequent chemoselective catalytic hydrogenation reveals the final primary amine, resulting in a highly scalable, self-validating synthetic system.

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Synthetic Pathway



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Fig 1. Four-step synthetic workflow for **N-(4-Aminophenyl)-4-(isopentyloxy)benzamide**.

Materials and Reagents

The following stoichiometric table outlines the quantitative requirements for a standard 10 mmol scale synthesis.

Reagent / Material	Equivalent (eq)	Amount (10 mmol scale)	Function
Methyl 4-hydroxybenzoate	1.0	1.52 g	Starting Material
1-Bromo-3-methylbutane	1.2	1.81 g (1.52 mL)	Alkylating Agent
Potassium Carbonate (K_2CO_3)	2.0	2.76 g	Base (Alkylation)
Sodium Hydroxide (NaOH)	3.0	1.20 g	Base (Saponification)
Thionyl Chloride ($SOCl_2$)	3.0	3.57 g (2.18 mL)	Chlorinating Agent
p-Nitroaniline	1.0	1.38 g	Amine Nucleophile
Triethylamine (TEA)	1.5	1.52 g (2.09 mL)	Acid Scavenger
10% Palladium on Carbon	10 wt%	~150 mg	Hydrogenation Catalyst

Step-by-Step Experimental Protocols

Stage 1: Williamson Ether Synthesis & Saponification

Causality Insight: While literature often cites acetone at reflux for 50 hours for alkoxybenzoic acid synthesis[2], substituting with N,N-Dimethylformamide (DMF) at 80 °C accelerates the reaction to 4–6 hours due to superior solvation of the phenoxide intermediate.

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- O-Alkylation: Charge a flame-dried round-bottom flask with methyl 4-hydroxybenzoate (1.0 eq) and anhydrous DMF (20 mL). Add K_2CO_3 (2.0 eq) and stir for 15 minutes at room temperature to generate the phenoxide ion.
- Add 1-bromo-3-methylbutane (1.2 eq) dropwise. Heat the suspension to 80 °C and stir for 5 hours.
- Workup: Cool to room temperature, quench with distilled water (50 mL), and extract with Ethyl Acetate (3 x 30 mL). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo to yield crude methyl 4-(isopentyloxy)benzoate.
- Saponification: Dissolve the crude ester in Methanol (20 mL). Add an aqueous solution of NaOH (3.0 eq in 10 mL H_2O). Reflux the mixture for 2 hours until TLC indicates complete consumption of the ester.
- Isolation: Evaporate the methanol. Acidify the remaining aqueous phase with 2N HCl to pH ~2. Collect the precipitated 4-(isopentyloxy)benzoic acid via vacuum filtration, wash with cold water, and dry overnight.

Stage 2: Acid Chloride Generation & Amide Coupling

Causality Insight: Converting the carboxylic acid to an acid chloride prior to coupling is highly atom-economical and avoids the need for expensive peptide coupling reagents (e.g., HATU)[1].

- Chlorination: Suspend 4-(isopentyloxy)benzoic acid (1.0 eq) in anhydrous Dichloromethane (DCM, 15 mL). Add $SOCl_2$ (3.0 eq) and a catalytic amount of DMF (2 drops). Reflux for 3 hours until gas evolution ceases and the solution turns clear. Concentrate in vacuo to remove excess $SOCl_2$, yielding the crude acid chloride.
- Schotten-Baumann Coupling: In a separate flask, dissolve p-nitroaniline (1.0 eq) and TEA (1.5 eq) in anhydrous DCM (20 mL). Cool the solution to 0 °C in an ice bath.
- Dissolve the crude acid chloride in DCM (10 mL) and add it dropwise to the p-nitroaniline solution over 20 minutes to control the exothermic reaction and prevent impurity formation.
- Allow the reaction to warm to room temperature and stir for 4 hours.

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- Workup: Wash the organic layer sequentially with 1N HCl (to remove unreacted aniline and TEA), saturated $NaHCO_3$ (to neutralize residual acid), and brine. Dry over $MgSO_4$ and concentrate to yield N-(4-nitrophenyl)-4-(isopentyloxy)benzamide.

Stage 3: Catalytic Hydrogenation (Nitro Reduction)

Causality Insight: Catalytic hydrogenation is selected over Iron/NH_4Cl reduction to prevent heavy metal contamination, ensuring the final product is suitable for biological assay development[1].

- Preparation: Dissolve the nitro-intermediate in a 1:1 mixture of Methanol and THF (30 mL).
- Carefully add 10% Pd/C (10 wt% relative to the substrate) under an inert argon atmosphere to prevent pyrophoric ignition.
- Hydrogenation: Evacuate the flask and backfill with Hydrogen gas (H_2) via a balloon. Stir vigorously at room temperature for 12 hours. The reaction is complete when the yellow color of the nitro compound fades to a clear/off-white solution.
- Purification: Filter the mixture through a pad of Celite to remove the Pd/C catalyst. Wash the Celite pad thoroughly with hot methanol.
- Concentrate the filtrate in vacuo and recrystallize the residue from Ethanol/Water to afford pure **N-(4-Aminophenyl)-4-(isopentyloxy)benzamide**.

Expected Analytical Data

To ensure the protocol acts as a self-validating system, compare your isolated product against the following predictive analytical benchmarks.

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Analytical Technique	Expected Result / Signal
^{1}H NMR (DMSO-d_6, 400 MHz)	10.05 (s, 1H, Amide-NH), 7.95 (d, 2H, Ar-H), 7.45 (d, 2H, Ar-H), 7.05 (d, 2H, Ar-H), 6.55 (d, 2H, Ar-H), 4.95 (s, 2H, Aniline-NH_2), 4.05 (t, 2H, -O-CH_2-), 1.75 (m, 1H, -CH-), 1.60 (q, 2H, -CH_2-), 0.95 (d, 6H, 2x -CH_3)
ESI-MS (m/z)	$[M+H]^+$ calculated for $C_{18}H_{23}N_2O_2$: 299.17; Found: ~299.2
HPLC Purity	>98% (UV detection at 254 nm)
In-Process TLC	Final product Rf ~ 0.3 (Hexane:EtOAc 1:1); Ninhydrin active (red/purple spot)

Troubleshooting and Process Safety

- Pyrophoric Hazard (Pd/C): Dry Palladium on carbon is highly pyrophoric, especially when saturated with hydrogen or exposed to methanol vapors. Always wet the catalyst with a non-flammable solvent (like toluene) or add it strictly under an argon blanket before introducing methanol/THF.

- Incomplete Amide Coupling: If TLC indicates unreacted p-nitroaniline, the acid chloride generation was likely incomplete. Ensure anhydrous conditions are strictly maintained during the $SOCl_2$ reflux, as moisture will rapidly hydrolyze the acid chloride back to the starting material.

- Emulsions during Alkylation Workup: The use of DMF can sometimes cause emulsions during the aqueous extraction. Washing the organic layer with a 5% aqueous LiCl solution is highly effective at pulling residual DMF into the aqueous phase and breaking emulsions.

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Sources

- 1. Design, synthesis and biological evaluation of 4-amino-N- (4-aminophenyl)benzamide analogues of quinoline-based SGI-1027 as inhibitors of DNA methylation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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